

Technical Guide: Ombuin-3-O-glucoside – Chemical Identification & Analysis

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Compound of Interest

Compound Name:	Yixingensin
CAS No.:	158642-42-3
Cat. No.:	B1181414

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Executive Summary

Ombuin-3-O-glucoside (C₂₃H₂₄O₁₂) is a methylated flavonol glycoside found primarily in *Gynostemma pentaphyllum* (Jiaogulan) and *Phytolacca dioica*. Structurally, it is the 3-O-glucoside of ombuin (4',7-dimethylquercetin).

In drug discovery and phytochemical analysis, this molecule presents a specific analytical challenge: its protonated mass ([M+H]⁺ m/z 493) is isobaric with the anthocyanin Malvidin-3-O-glucoside (M⁺ m/z 493). This guide provides the definitive chemical identifiers, structural characteristics, and a validated differentiation protocol to ensure accurate identification.

Chemical Identifiers & Nomenclature

The following data is verified against PubChem, ChEBI, and IUPAC standards for high-integrity database integration.

Category	Identifier / Value
Common Name	Ombuin-3-O-glucoside
Systematic Name	5-hydroxy-2-(3-hydroxy-4-methoxyphenyl)-7-methoxy-3-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one
CAS Registry Number	158642-42-3
PubChem CID	91884986
Molecular Formula	C ₂₃ H ₂₄ O ₁₂
Molecular Weight	492.43 g/mol
Monoisotopic Mass	492.1268 Da
SMILES (Isomeric)	<chem>COC1=C(C=C(C=C1))C2=C(C(=O))C3=C(C=C(C=C3O2)OC)O[C@H]4CO)O)O)O</chem>
InChI Key	AJRPVOZGWVGWPP-LNNZMUSMSA-N
Aglycone	Ombuin (4',7-Dimethylquercetin)
Sugar Moiety	-D-Glucose

Structural Characterization

Ombuin-3-O-glucoside is characterized by the methylation of the 7-OH (A-ring) and 4'-OH (B-ring) positions of the quercetin core, with a glucose moiety attached at the 3-position (C-ring).

Structural Diagram (Graphviz)

The following diagram illustrates the connectivity and functional groups.

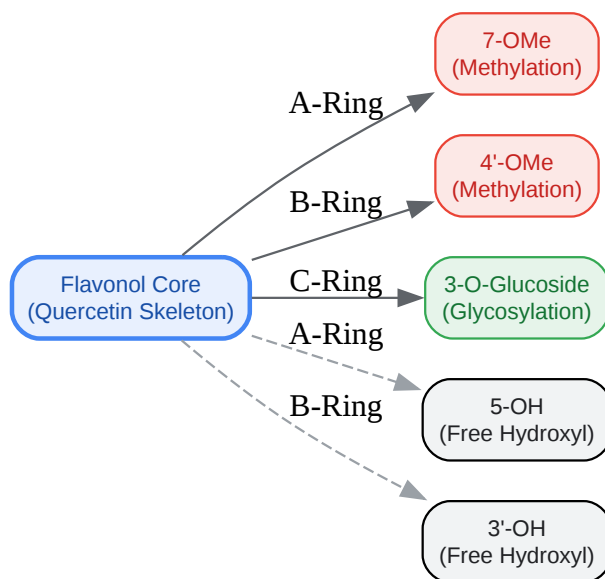


Figure 1: Structural connectivity of Ombuin-3-O-glucoside highlighting key substitution sites.

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Critical Analytical Insight: The Isobaric Trap

WARNING: Researchers using low-resolution Mass Spectrometry (MS) often misidentify Ombuin-3-O-glucoside as Malvidin-3-O-glucoside (Oenin) due to their identical nominal mass in positive ionization mode.

- Ombuin-3-O-glucoside: Neutral mass 492.^[1]43. In ESI(+), it forms $[M+H]^+$ at m/z 493.4.
- Malvidin-3-O-glucoside: Naturally cationic (anthocyanin). Mass is m/z 493.4.

Validated Differentiation Protocol

To distinguish these compounds, you must utilize UV-Vis absorption data alongside MS.

Feature	Ombuin-3-O-glucoside (Flavonol)	Malvidin-3-O-glucoside (Anthocyanin)
MS Ionization	[M+H] ⁺ (493) or [M-H] ⁻ (491)	M ⁺ (493)
UV Band I ()	350–370 nm (Yellow/Colorless)	520–546 nm (Red/Purple)
UV Band II ()	250–260 nm	270–280 nm
Chromatography	Elutes later on C18 (more hydrophobic due to -OMe)	Elutes earlier on C18 (more polar/charged)

Experimental Protocols

Extraction from *Gynostemma pentaphyllum*

This protocol is optimized to separate flavonols from saponins (gypenosides) which are abundant in the source plant.

- Sample Prep: Pulverize dried aerial parts of *G. pentaphyllum* (40 mesh).
- Extraction: Sonication-assisted extraction with Methanol (100%) for 30 min at room temperature.
 - Rationale: Methanol is preferred over ethanol for maximizing flavonol glycoside solubility while minimizing polysaccharide co-extraction.
- Purification (SPE):
 - Load extract onto a pre-conditioned C18 Solid Phase Extraction (SPE) cartridge.
 - Wash 1: Water (removes sugars/polar impurities).
 - Elution 1 (Target): 50% Methanol. This fraction contains the flavonol glycosides (including Ombuin-3-glc).

- Elution 2 (Waste/Saponins): 100% Methanol.[2] This fraction contains the gypenosides (saponins).
- Concentration: Evaporate the 50% MeOH fraction under reduced pressure at <math><40^{\circ}\text{C}</math>.

HPLC-MS/MS Identification Workflow

Instrument: UHPLC coupled to Q-TOF or Triple Quadrupole MS. Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 μm).

- Mobile Phase A: Water + 0.1% Formic Acid.[2]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[2]
- Gradient: 5% B to 40% B over 15 min.
- MS Settings (ESI Positive):
 - Precursor Ion: m/z 493.1[M+H]⁺
 - Product Ion (Quantifier): m/z 331.1[Aglycone]⁺ (Loss of Glucose, -162 Da).
 - Secondary Fragment: m/z 316.1[Aglycone - CH₃]⁺ (Loss of methyl group).

Analytical Logic Flowchart

Use this decision tree to confirm identity.

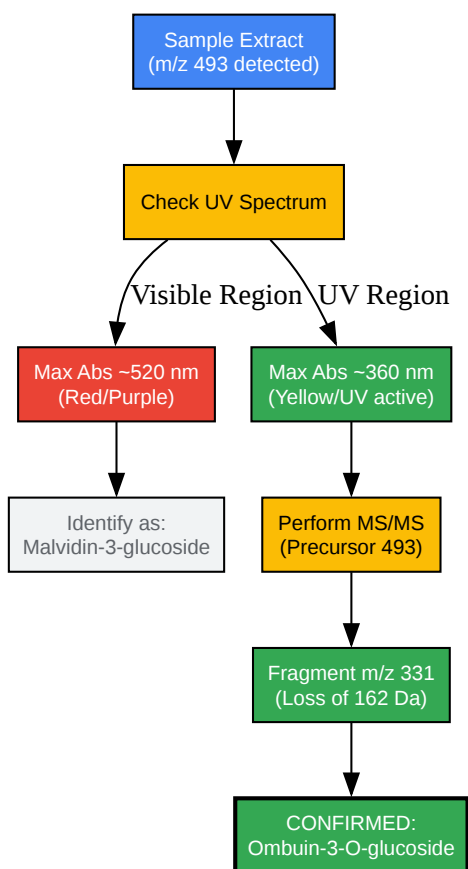


Figure 2: Analytical decision tree for distinguishing Ombuin-3-O-glucoside from isobaric interferences.

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References

- PubChem. (n.d.).[3][1] Ombuin 3-glucoside (CID 91884986). National Center for Biotechnology Information. Retrieved February 9, 2026, from [[Link](#)]
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Sources

- [1. Ombuin 3-glucoside | C23H24O12 | CID 91884986 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Peonidin 3-Glucoside | C22H23ClO11 | CID 14311152 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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